

# Seragakinone A: An Enigmatic Pentacyclic Metabolite from a Marine Fungus

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## Compound of Interest

Compound Name: Seragakinone A

Cat. No.: B1246695

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Despite extensive searches of scientific literature and databases, detailed comparative data for **Seragakinone A** from different marine fungal strains remains elusive. This scarcity of information prevents the creation of a comprehensive comparison guide as initially requested.

**Seragakinone A** is a pentacyclic metabolite, reportedly derived from an anthracycline-like structure. The compound was first mentioned in an abstract as being isolated from the mycelium of an unidentified marine fungus. This fungus was itself isolated from the Okinawan marine red alga, *Ceralodictyon spongiosum*. However, the original research article detailing its full characterization, including spectroscopic data, biological activity, and the producing fungal strain's specific identification, is not readily accessible in the public domain.

Subsequent searches for "**Seragakinone A**" in chemical and biological research databases have not yielded any further publications. This suggests that the compound may have been a minor component of a larger study, or that the initial findings were not followed up with more in-depth research and publication. Broader inquiries into metabolites from *Ceralodictyon spongiosum* and other Okinawan marine fungi have also failed to provide any specific information on **Seragakinone A**.

Similarly, searches for related chemical structures, such as "anthracycline-derived pentacyclic metabolites" from marine fungi, did not lead to any data that could be confidently identified as pertaining to **Seragakinone A**.

## Challenges in Data Compilation

The inability to locate the primary scientific literature for **Seragakinone A** presents several significant challenges to fulfilling the original request for a comparative guide:

- **Lack of Source Data:** Without the original publication, there is no foundational data on the producing fungal strain(s), isolation yields, or purity of Seragakinone A.
- **Absence of Comparative Studies:** No studies have been found that compare the production or properties of **Seragakinone A** from different marine fungal isolates.
- **No Reported Biological Activity:** Detailed information on the biological or cytotoxic effects of **Seragakinone A**, including experimental protocols and potential signaling pathways, is not available.

## Conclusion

Due to the current lack of available scientific data, it is not possible to provide a comparative analysis of **Seragakinone A** from different marine fungal strains. The compound remains an obscure natural product with its full chemical and biological properties yet to be widely reported and documented in accessible scientific literature. Further research and publication on **Seragakinone A** are necessary before a comprehensive guide can be developed for the scientific community.

- To cite this document: BenchChem. [Seragakinone A: An Enigmatic Pentacyclic Metabolite from a Marine Fungus]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1246695#comparison-of-seragakinone-a-from-different-marine-fungal-strains\]](https://www.benchchem.com/product/b1246695#comparison-of-seragakinone-a-from-different-marine-fungal-strains)

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